

Application Notes for 2-Amino-5-bromopyridine in Pharmaceutical Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-bromopyridine

Cat. No.: B118841

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-5-bromopyridine is a highly versatile heterocyclic compound that serves as a critical building block in the synthesis of complex Active Pharmaceutical Ingredients (APIs).[1] Its structure, featuring a pyridine ring functionalized with both an amino group and a bromine atom, offers a unique platform for diverse chemical transformations.[2][3] The amino group can undergo reactions like acylation and alkylation, while the strategically placed bromine atom is ideal for various cross-coupling reactions, making it an invaluable intermediate in modern drug discovery.[3][4] This compound is instrumental in the development of therapeutics for a range of diseases, including cancer, as well as inflammatory, autoimmune, and cardiovascular conditions.[2][5][6]

Physicochemical Properties

A summary of the key properties of **2-Amino-5-bromopyridine** is presented below. High purity, often exceeding 99%, is crucial for its successful application in pharmaceutical manufacturing to avoid unwanted side reactions.[1][2]

Property	Value
CAS Number	1072-97-5
Molecular Formula	C ₅ H ₅ BrN ₂
Molecular Weight	173.01 g/mol [4]
Appearance	Off-white to light yellow solid/powder[4][7]
Melting Point	133-138 °C[4]
Solubility	Soluble in methanol, chloroform, ethyl acetate; slightly soluble in water[4]

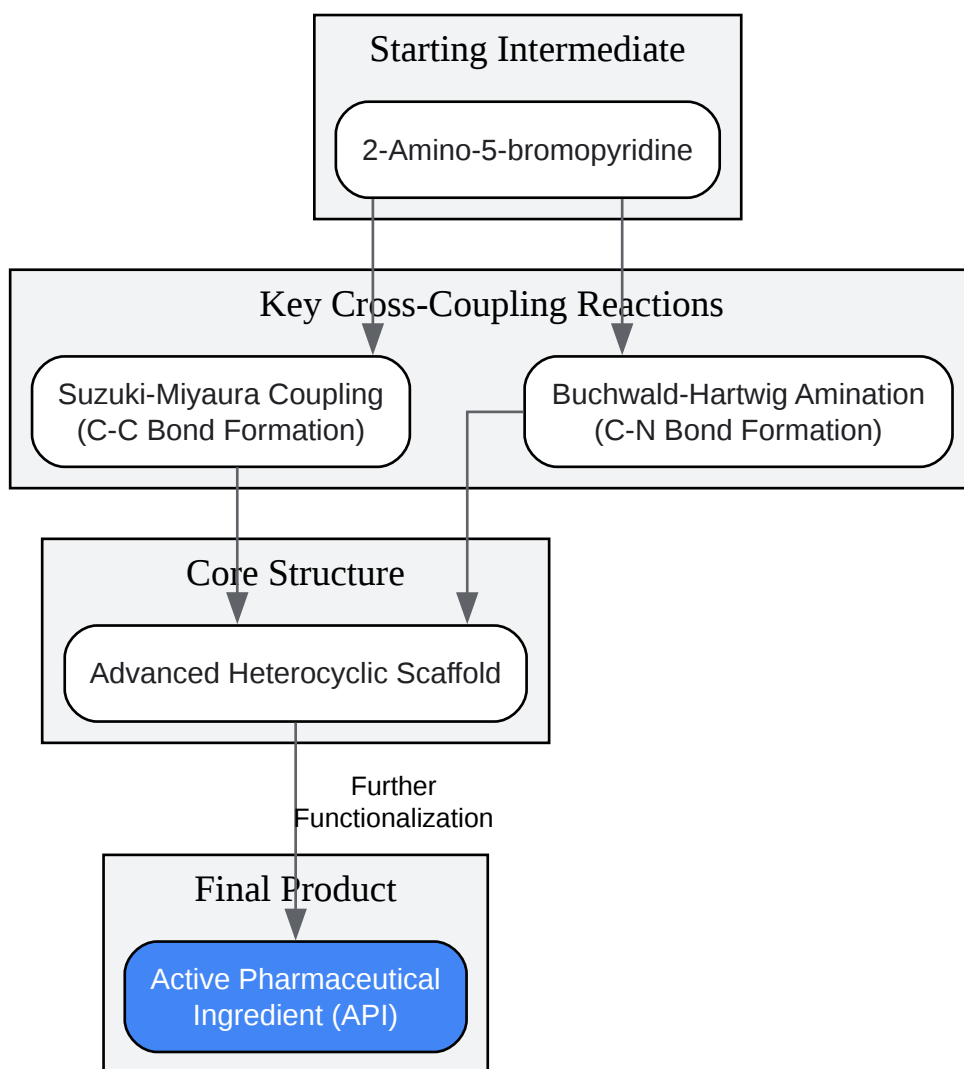
Core Applications in Medicinal Chemistry

The bifunctional nature of **2-Amino-5-bromopyridine** allows for its incorporation into a wide array of molecular scaffolds. It is a key precursor for synthesizing pyridine-based drug candidates, particularly in the fields of oncology and neurology.[3]

Key therapeutic targets include:

- **Kinase Inhibitors:** It is a foundational component in the synthesis of various kinase inhibitors, such as those targeting Phosphatidylinositol 3-kinase (PI3K) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), which are critical targets in cancer therapy.[4][5][6][8]
- **Dopamine Receptor Agonists:** The scaffold is used to develop selective dopamine D3 receptor agonists, which have potential applications in treating neurological and psychiatric disorders.[4][5]
- **Anti-inflammatory Agents:** Its derivatives are explored for the treatment of chronic inflammatory and autoimmune diseases.[2][6]

The primary utility of **2-Amino-5-bromopyridine** stems from its reactivity in palladium-catalyzed cross-coupling reactions, which allow for the precise construction of complex molecular architectures.



[Click to download full resolution via product page](#)

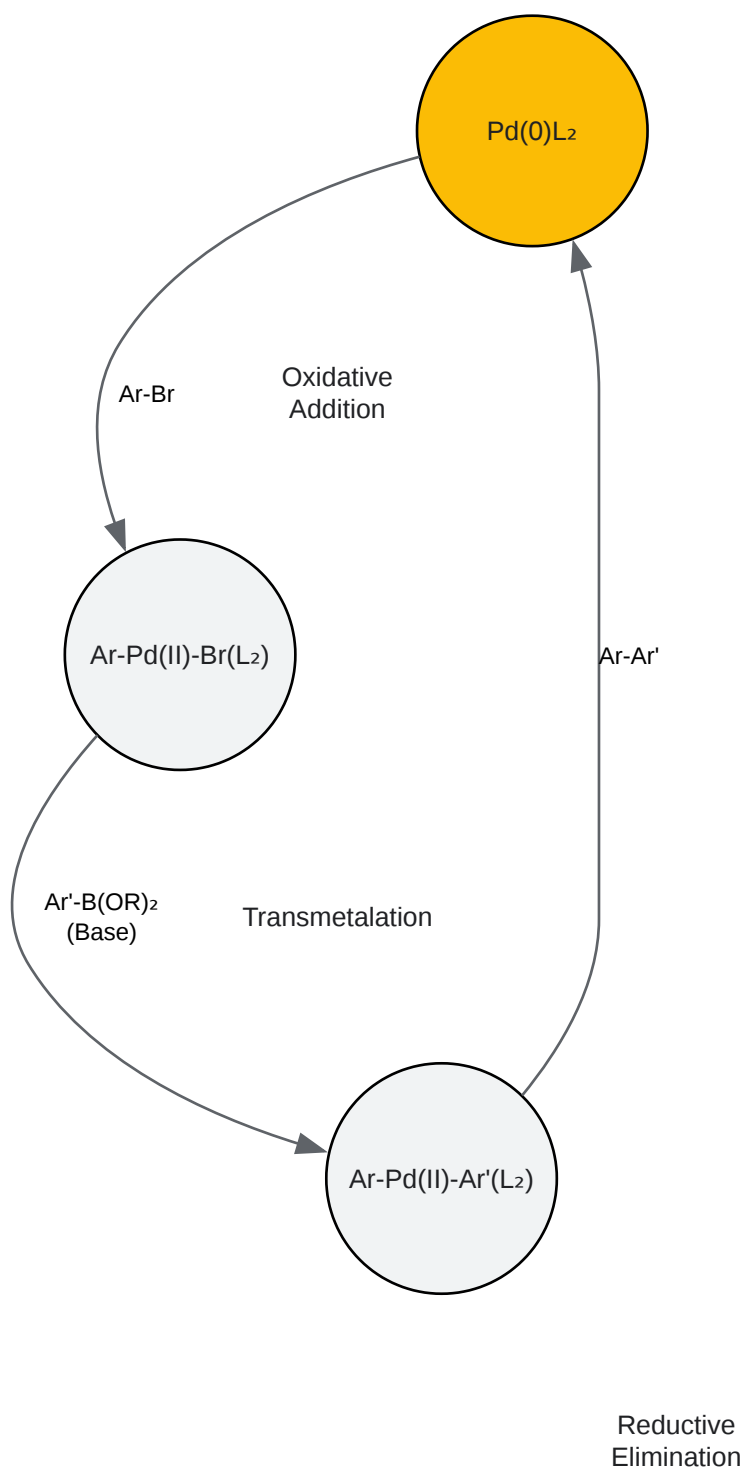
Caption: General workflow for pharmaceutical synthesis.

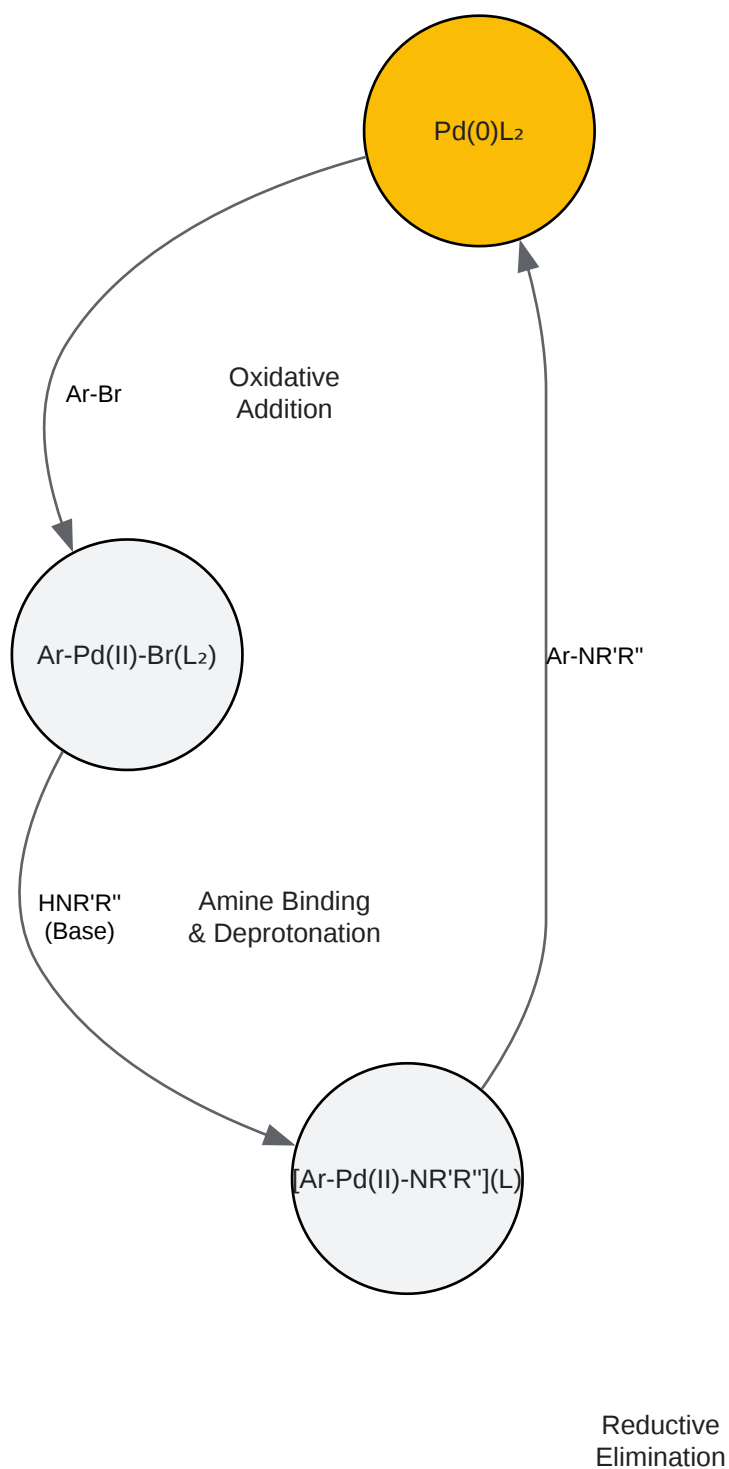
Experimental Protocols

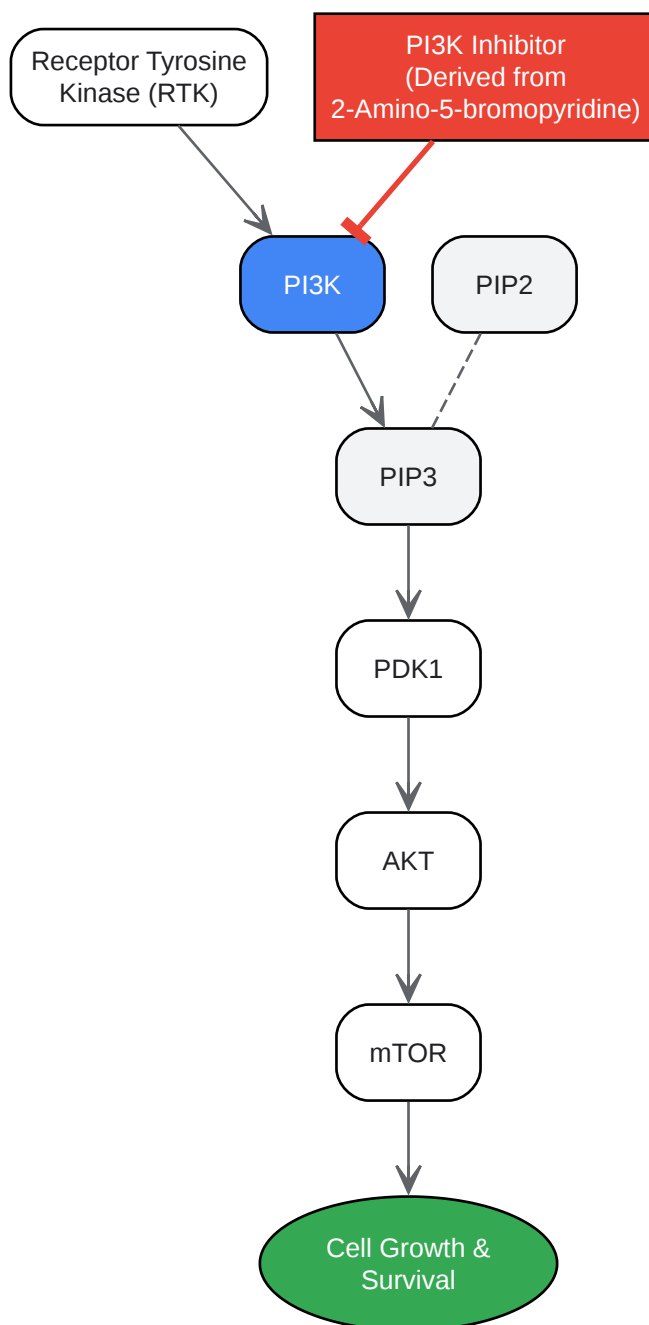
The following sections provide detailed protocols for the synthesis of **2-Amino-5-bromopyridine** and its subsequent use in key cross-coupling reactions.

Protocol 1: Synthesis of 2-Amino-5-bromopyridine

This protocol details the bromination of 2-Aminopyridine using N-Bromosuccinimide (NBS), a method noted for its high yield and selectivity for the 5-position.^{[4][9]}







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]
- 3. nbinno.com [nbinno.com]
- 4. 2-Amino-5-bromopyridine | 1072-97-5 | Benchchem [benchchem.com]
- 5. Preparation method of 2-amino-5-bromopyridine - Eureka | Patsnap [eureka.patsnap.com]
- 6. CN109748864A - A kind of preparation method of 2- amino -5- bromopyridine - Google Patents [patents.google.com]
- 7. 2-Amino-5-bromopyridine | 1072-97-5 [chemicalbook.com]
- 8. benchchem.com [benchchem.com]
- 9. ijsst.info [ijsst.info]
- To cite this document: BenchChem. [Application Notes for 2-Amino-5-bromopyridine in Pharmaceutical Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118841#2-amino-5-bromopyridine-as-an-intermediate-for-pharmaceutical-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com